

Essential Safety and Operational Guide for Handling 3-Iodo-4-methoxybenzoic Acid

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Compound of Interest

Compound Name: 3-Iodo-4-methoxybenzoic acid

Cat. No.: B185467

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **3-Iodo-4-methoxybenzoic acid**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Chemical and Physical Properties

Property	Value
CAS Number	68507-19-7
Molecular Formula	C ₈ H ₇ IO ₃
Molecular Weight	278.04 g/mol
Appearance	Solid
Melting Point	239 - 243 °C

Hazard Identification and Classification

3-Iodo-4-methoxybenzoic acid is classified with the following hazards:

- Skin Irritation (Category 2)[[1](#)]
- Serious Eye Irritation (Category 2)[[1](#)]

- Specific target organ toxicity — single exposure (Category 3), Respiratory system[1]

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the required PPE for handling **3-Iodo-4-methoxybenzoic acid**.

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves should be used. Always inspect gloves for integrity before use and employ proper removal techniques to avoid skin contact. [2] [3]
Eyes/Face	Safety glasses with side shields or Goggles, Face shield	Provides protection against dust particles and splashes. A face shield offers an additional layer of protection for the entire face. [4]
Respiratory	NIOSH-approved respirator	A P95 or P1 particle respirator is recommended for nuisance exposures. For higher-level protection, a respirator with OV/AG/P99 (US) or ABEK-P2 (EU) cartridges should be used, especially where dust formation is likely. [3] [5]
Body	Laboratory coat	A flame-retardant lab coat should be worn to protect against splashes and spills. [6]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for minimizing risk and environmental impact.

Step-by-Step Handling Procedure

- Preparation:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[6\]](#)

- Ensure all necessary PPE is readily available and in good condition.[6]
- Have an emergency eyewash station and safety shower in close proximity.
- Handling:
 - Avoid the formation of dust and aerosols.[2][5]
 - Use appropriate tools, such as spatulas, for transferring the solid.
 - If preparing a solution, add the solid to the solvent slowly.
- Storage:
 - Store in a cool, dry, and well-ventilated place.[2]
 - Keep the container tightly closed when not in use.[2]
 - Recommended storage is under an inert gas.[2]

Emergency Procedures

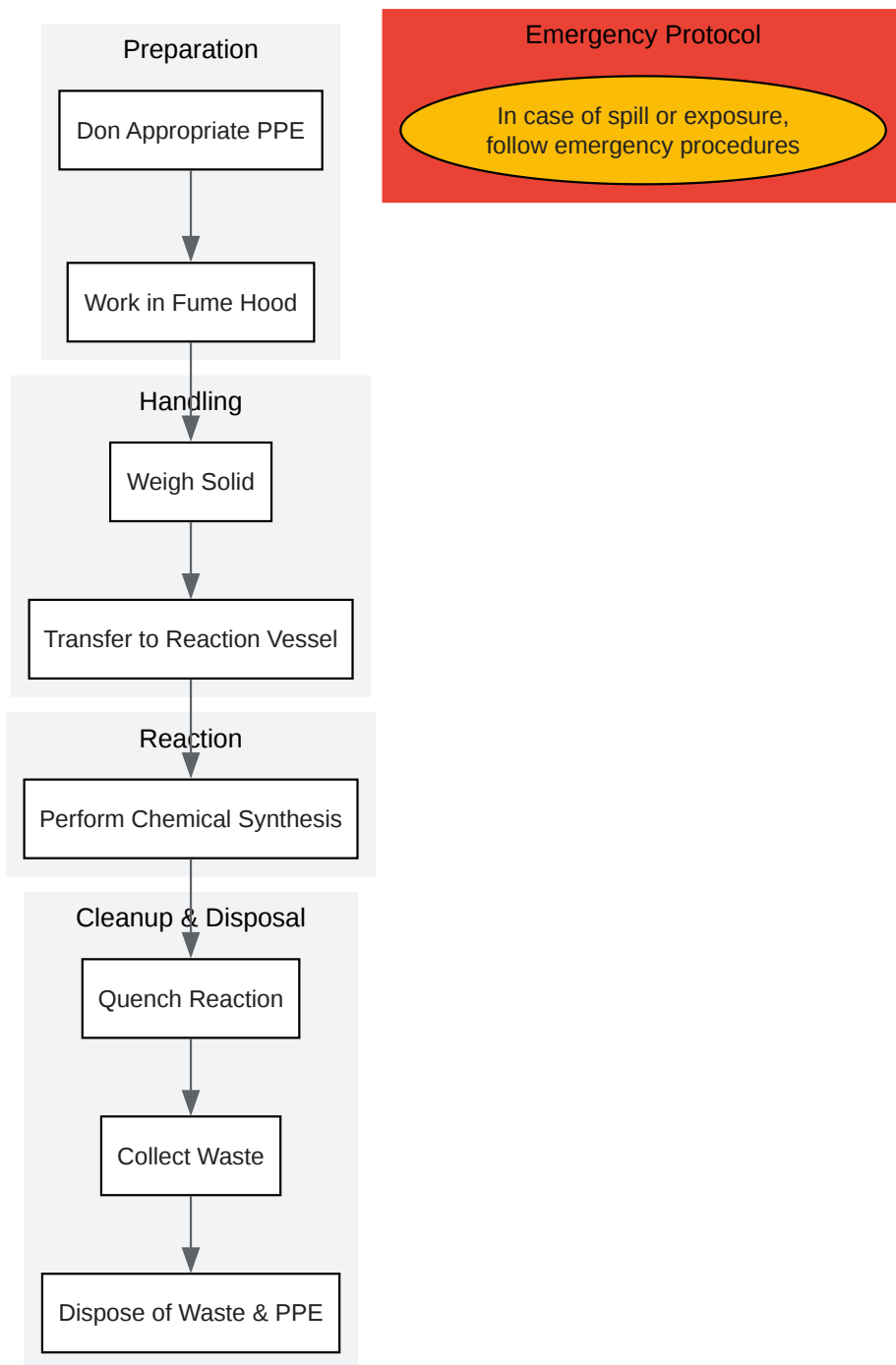
Exposure Route	Immediate Action
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[1][2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[1][2]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur.[1][2]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if symptoms occur.[1][2]

Disposal Plan

- Waste Collection:
 - Collect all waste material, including contaminated PPE, in a designated and properly labeled hazardous waste container.
 - Do not mix with other waste streams.
- Disposal:
 - Dispose of the chemical waste through a licensed professional waste disposal service.[\[5\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Contaminated packaging should be treated as unused product for disposal purposes.[\[5\]](#)

Experimental Workflow and Safety Protocol

Workflow for Handling 3-Iodo-4-methoxybenzoic Acid

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Caption: Logical workflow for the safe handling and disposal of **3-Iodo-4-methoxybenzoic acid**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 3-Iodo-4-methoxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b185467#personal-protective-equipment-for-handling-3-iodo-4-methoxybenzoic-acid\]](https://www.benchchem.com/product/b185467#personal-protective-equipment-for-handling-3-iodo-4-methoxybenzoic-acid)

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